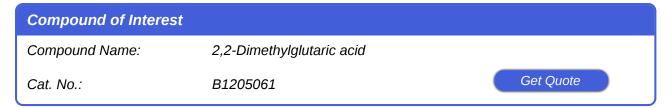


2,2-Dimethylglutaric Acid: A Technical Guide to Safe Handling and Precautions

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling protocols for **2,2-Dimethylglutaric acid** (CAS No. 681-57-2). The information is intended to support laboratory personnel in minimizing risks and ensuring a safe working environment.

Chemical and Physical Properties

2,2-Dimethylglutaric acid is a white crystalline solid.[1] It is an alpha,omega-dicarboxylic acid, appearing as a powder.[2][3] While generally odorless, it may have a faint acidic scent.[1] It exhibits moderate solubility in polar solvents like water and ethanol.[1]

Table 1: Physical and Chemical Properties of 2,2-Dimethylglutaric Acid



Property	Value	Source(s)
Molecular Formula	C7H12O4	[2][4]
Molecular Weight	160.17 g/mol	[2][4]
Appearance	White to almost white crystalline powder	[1][2][3][5]
Melting Point	82-86 °C	[2][3]
Odor	Odorless to faint acidic scent	[1][5]
Solubility	Moderately soluble in water and ethanol; hydrolyzes with water	[1][2][3]

Toxicological Data and Hazard Identification

2,2-Dimethylglutaric acid is considered to have low acute toxicity upon oral exposure.[1] However, it is irritating to the eyes, respiratory system, and skin.[1][6] Direct contact or inhalation of dust particles may cause mild irritation, including redness, itching, or coughing.[1] The toxicological properties of this substance have not been fully investigated.[6][7]

GHS Hazard Statements:

- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Table 2: Hazard Identification and Classification



Hazard Class	GHS Category	Description	Source(s)
Skin Corrosion/Irritation	Category 2	Causes skin irritation	[4][7]
Serious Eye Damage/Eye Irritation	Category 2A	Causes serious eye irritation	[4][7]
Specific target organ toxicity — Single exposure	Category 3	May cause respiratory irritation	[4][7]

Note: There is no evidence of carcinogenicity according to IARC or EPA classifications for prolonged or repeated exposure.[1]

Experimental Protocols: Safe Handling and Storage

Adherence to proper laboratory procedures is critical when working with **2,2-Dimethylglutaric acid** to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

- Eye and Face Protection: Chemical safety goggles with side shields or a face shield are mandatory to protect from splashes and airborne particles.[6][8][9]
- Skin Protection: Nitrile or neoprene gloves should be worn to prevent skin contact; double-gloving is recommended.[8][9] A chemical-resistant apron or a lab coat should also be worn. [6][8]
- Respiratory Protection: When handling the powder outside of a certified chemical fume hood, or if dust generation is likely, a NIOSH-approved N95 respirator or higher with acid gas cartridges should be used.[6][8]
- Foot Protection: Closed-toe shoes are required at all times in the laboratory.



Engineering Controls

- Ventilation: Always handle 2,2-Dimethylglutaric acid in a well-ventilated area.[1] A certified chemical fume hood should be used to minimize inhalation exposure, especially when handling the powder.[8][10]
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible and in working order, within a 10-second travel distance from the workstation.[7] [8]

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is worn correctly and that emergency equipment is accessible. Review the Safety Data Sheet (SDS).
- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to contain any dust.[10] Minimize dust generation and accumulation.[1][6]
- Solution Preparation: When dissolving, slowly add the **2,2-Dimethylglutaric acid** to the solvent. If diluting an acidic solution, always add acid to water slowly, never the other way around, to prevent a potentially violent exothermic reaction.[8]
- Transport: When moving containers of 2,2-Dimethylglutaric acid, use a secondary containment carrier to prevent spills.[8]
- Hygiene: Wash hands thoroughly after handling the chemical, even if gloves were worn.[1][6]
 Remove contaminated clothing and wash it before reuse.[1][6] Do not eat, drink, or smoke in the laboratory.[11]

Storage

- Store **2,2-Dimethylglutaric acid** in a tightly closed container.[1][5][6]
- Keep the container in a cool, dry, and well-ventilated area.[1][5][6]
- Store away from incompatible substances such as bases, reducing agents, and oxidizing agents.[6][7]



Emergency ProceduresFirst Aid Measures

Table 3: First Aid Procedures for 2,2-Dimethylglutaric Acid Exposure

Exposure Route	First Aid Measures	Source(s)
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.	[5][6]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if symptoms occur.	[5][6]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.	[5][6]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.	[5][6]

Spill Response

Small Spills (<1 L): Alert personnel in the immediate area. Wearing appropriate PPE, confine
the spill. Neutralize the acid slowly with a suitable base like sodium bicarbonate, working
from the outside in. Once neutralized (pH 6-8), absorb the residue with an inert material and
collect it in a sealed, labeled container for hazardous waste disposal. Clean the spill area
with soap and water.[8]



 Large Spills (>1 L): Evacuate the laboratory immediately. Alert others and contact the appropriate emergency response team.[8]

Firefighting Measures

- Suitable Extinguishing Media: Use extinguishing measures that are appropriate to the local circumstances and the surrounding environment, such as water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[5][7]
- Specific Hazards: Thermal decomposition can lead to the release of irritating and highly toxic gases and vapors, including carbon monoxide and carbon dioxide.[5][6]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][6]

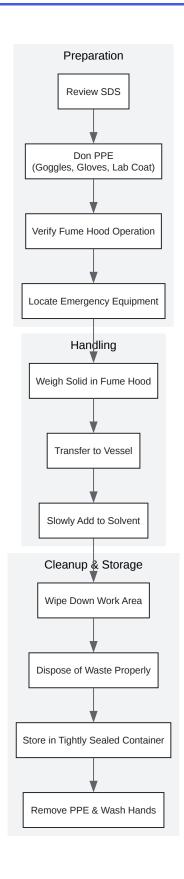
Waste Disposal

Dispose of **2,2-Dimethylglutaric acid** and its containers in accordance with local, state, and federal regulations. Do not empty into drains.[7] Contaminated packaging should be treated as the chemical itself.

Visualized Workflows

The following diagrams illustrate key safety and handling workflows.

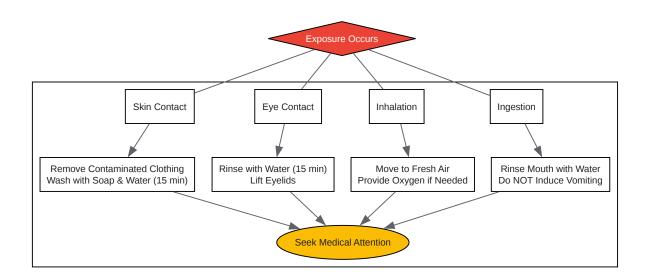




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Caption: General laboratory workflow for handling 2,2-Dimethylglutaric acid.





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Caption: First aid response pathway for exposure to **2,2-Dimethylglutaric acid**.

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